

Essential Safety and Operational Guide for Handling VT103

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Compound of Interest

Compound Name: VT103

Cat. No.: B8195871

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **VT103**. It includes detailed guidance on personal protective equipment, operational procedures, and disposal plans to ensure laboratory safety and proper chemical handling.

Hazard Identification and Safety Precautions

VT103 is a potent and selective inhibitor of TEAD1 protein palmitoylation. While a valuable research tool, it is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Adherence to strict safety protocols is mandatory.

GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard	H302	Harmful if swallowed.
H410	Very toxic to aquatic life with long lasting effects.	
Precautionary	P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.	
P273	Avoid release to the environment.	
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	
P330	Rinse mouth.	
P391	Collect spillage.	
P501	Dispose of contents/ container to an approved waste disposal plant.	

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following equipment must be worn at all times when handling **VT103**.

Equipment	Specification	Rationale
Eye Protection	Safety goggles with side-shields.	Protects eyes from splashes and aerosols.
Hand Protection	Protective gloves (e.g., nitrile).	Prevents skin contact.
Body Protection	Impervious clothing (laboratory coat).	Protects against contamination of personal clothing.
Respiratory	Suitable respirator.	Use in areas with appropriate exhaust ventilation to avoid inhalation of dust or aerosols.

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **VT103** and ensuring a safe laboratory environment.

Handling Protocol

- Ventilation: Always handle **VT103** in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust and aerosols.^[1]
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin and eyes.^[1]
- Personal Hygiene: Do not eat, drink, or smoke in the handling area.^[1] Wash hands thoroughly after handling the compound.^[1]

Storage Protocol

- Temperature: Store the solid compound at -20°C for up to one year, or at -80°C for up to two years.
- Container: Keep the container tightly sealed.
- Solutions: For stock solutions, aliquot to avoid repeated freeze-thaw cycles.

Disposal Plan

VT103 and any contaminated materials must be disposed of as hazardous chemical waste.

- Waste Collection:
 - Collect all solid waste (e.g., contaminated gloves, weigh boats, pipette tips) in a designated, labeled hazardous waste container.
 - Collect all liquid waste (e.g., unused solutions, rinsates) in a separate, labeled hazardous waste container. The first rinse of any glassware that contained **VT103** must be collected as hazardous waste.
- Labeling: Clearly label all waste containers with "Hazardous Waste" and the full chemical name "**VT103**".
- Storage of Waste: Store waste containers in a designated, secure area away from incompatible materials.
- Disposal: Arrange for pickup and disposal by your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.^[1] Do not dispose of **VT103** down the drain or in regular trash.

Experimental Protocols

VT103 is a valuable tool for studying the Hippo signaling pathway by selectively inhibiting TEAD1 auto-palmitoylation.^[2]

Cell-Free TEAD Palmitoylation Inhibition Assay^[2]

This assay measures the ability of **VT103** to inhibit the auto-palmitoylation of TEAD1 in a cell-free system.

Methodology:

- Incubate purified recombinant TEAD1 protein with varying concentrations of **VT103**.
- Add alkyne-palmitoyl-CoA to initiate the palmitoylation reaction.
- Quench the reaction with 1% SDS.

- Perform a click chemistry reaction with biotin-azide to label the palmitoylated TEAD1.
- Detect the level of palmitoylated TEAD1 using a streptavidin-HRP conjugate and immunoblotting. Total TEAD1 levels are measured by a specific antibody as a loading control.

In Vivo Mesothelioma Mouse Xenograft Model[2]

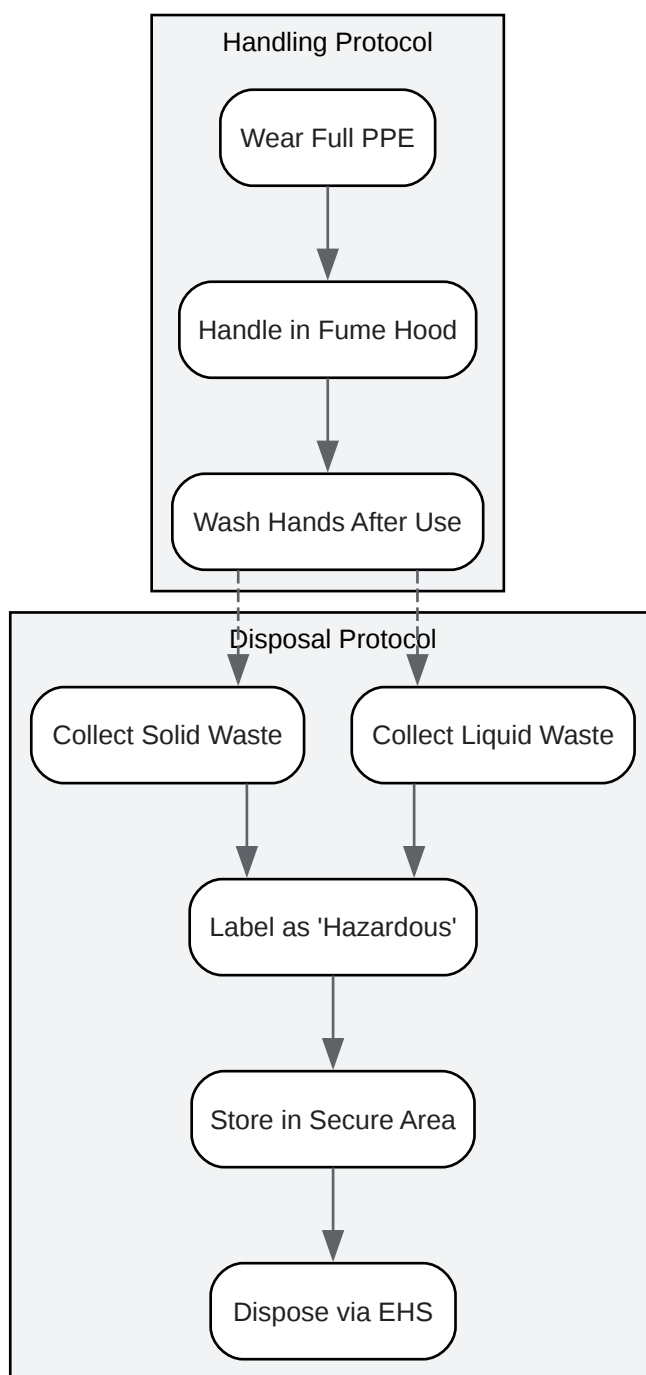
This protocol outlines the use of **VT103** to assess its anti-tumor efficacy in a mouse model.

Methodology:

- Establish tumor xenografts by subcutaneously injecting NF2-deficient mesothelioma cells (e.g., NCI-H226) into immunodeficient mice.
- Once tumors are established, randomize mice into vehicle control and treatment groups.
- Administer **VT103** orally once per day at a dosage range of 0.3-10 mg/kg.[2]
- Monitor tumor volume and body weight regularly throughout the study.
- At the end of the study, tumors can be harvested to analyze the downregulation of Hippo pathway target genes (e.g., CTGF, CYR61) via methods like qPCR or Western blot to confirm target engagement.[2]

Visualizations

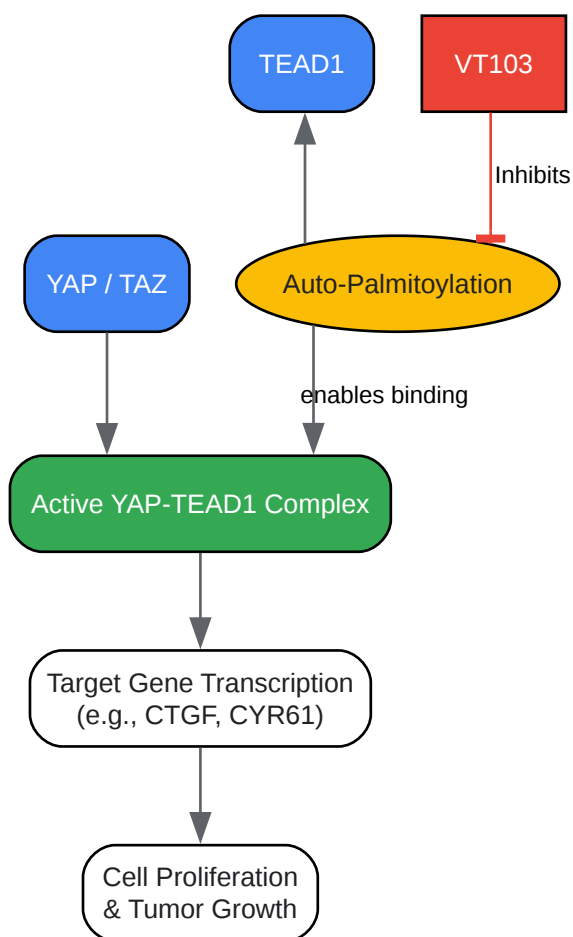
VT103 Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **VT103**.

VT103 Mechanism of Action in the Hippo Pathway



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Caption: **VT103** inhibits TEAD1 auto-palmitoylation, blocking YAP-TEAD complex formation.

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References

- 1. medchemexpress.com [medchemexpress.com]
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